

Essential Safety and Logistical Information for Handling (-)-Dihydroguaiaretic Acid

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Compound of Interest

Compound Name: (-)-Dihydroguaiaretic acid

Cat. No.: B1251900

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **(-)-Dihydroguaiaretic acid**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

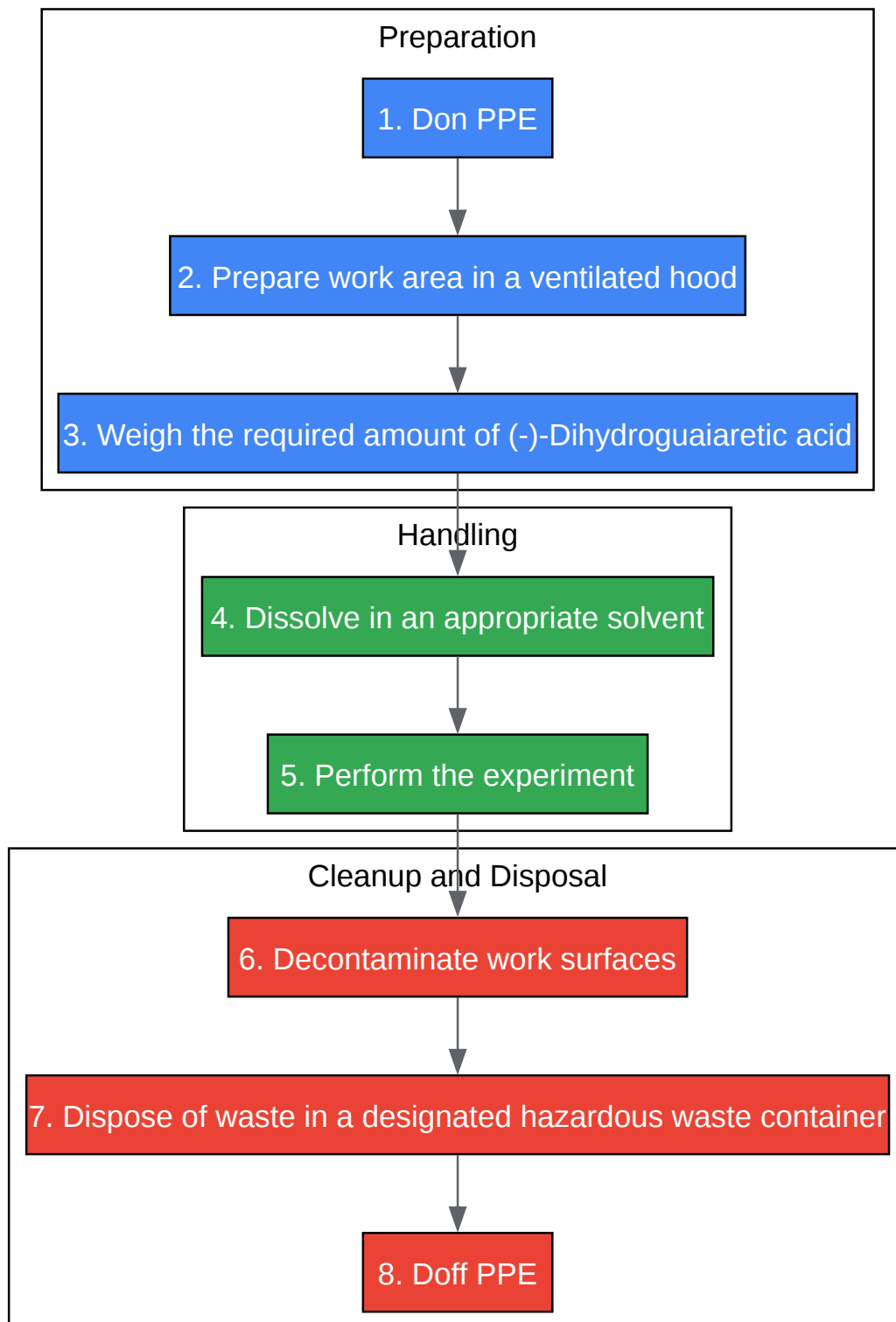
The following table summarizes the required personal protective equipment when handling **(-)-Dihydroguaiaretic acid**. It is crucial to always use the recommended PPE to minimize exposure and ensure personal safety.^{[1][2][3]}

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles.
Hand Protection	Gloves	Chemical-resistant gloves (e.g., Nitrile rubber). A minimum thickness of 0.11 mm is recommended, with a breakthrough time of at least 480 minutes.
Body Protection	Protective Clothing	A lab coat or a complete chemical-resistant suit should be worn to prevent skin exposure. ^[1]
Respiratory Protection	Respirator	A NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator should be used when there is a risk of inhaling dust. ^[1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to safely handle **(-)-Dihydroguaiaretic acid** and prevent contamination. The following workflow outlines the key steps for handling this compound in a laboratory setting.

Operational Workflow for Handling (-)-Dihydroguaiaretic Acid

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Caption: A step-by-step workflow for the safe handling of **(-)-Dihydroguaiaretic acid** in a laboratory.

Disposal Plan

Proper disposal of **(-)-Dihydroguaiaretic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.^{[4][5]} The following plan outlines the recommended disposal procedure.

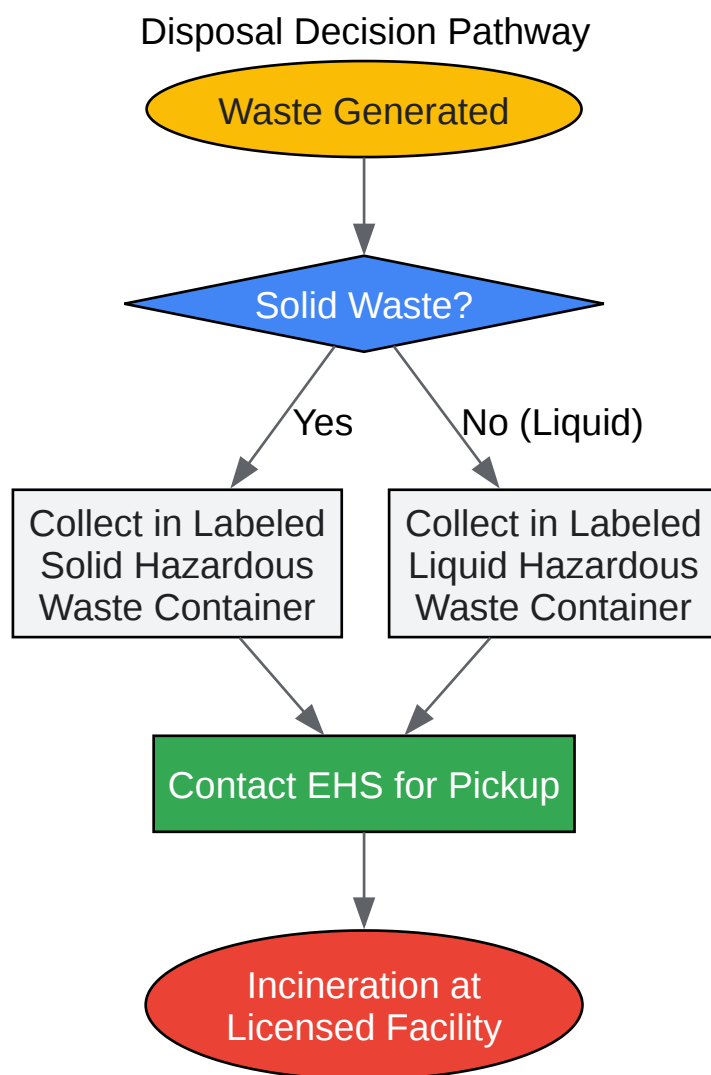
Waste Segregation and Collection:

- Solid Waste: All solid waste, including unused **(-)-Dihydroguaiaretic acid** powder, contaminated gloves, weigh paper, and other disposable materials, should be collected in a clearly labeled, sealed, and puncture-proof hazardous waste container.^[1]
- Liquid Waste: Solutions containing **(-)-Dihydroguaiaretic acid** should be collected in a separate, sealed, and clearly labeled hazardous waste container.
- Labeling: All waste containers must be labeled as "Hazardous Waste" and include the full chemical name: "**(-)-Dihydroguaiaretic acid**".

Disposal Method:

- The primary recommended method for the disposal of **(-)-Dihydroguaiaretic acid** waste is incineration at a licensed hazardous waste facility.^[3]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical through standard laboratory drains or as regular trash.^{[6][7]}

The logical relationship for the disposal decision-making process is illustrated in the diagram below.



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Caption: A flowchart illustrating the decision-making process for the proper disposal of **(-)-Dihydroguaiaretic acid** waste.

Chemical Safety Information

Parameter	Information
Solubility	Slightly soluble in DMSO and Methanol.[6][8]
Chemical Incompatibilities	Incompatible with strong oxidizing agents.[9] Avoid contact with strong acids, bases, and metals.
Toxicological Data	Oral LD50 (Rat): 2000 mg/kg[10] Oral LD50 (Mouse): 2 g/kg[2] Intraperitoneal LD50 (Mouse): 75 mg/kg[2]
Stability	Stable under recommended storage conditions. [9]

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure a safe laboratory environment when working with **(-)-Dihydroguaiaretic acid**. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) before handling any chemical.

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